

6-chloro-1H-indazole-3-carboxylic acid chemical structure and IUPAC name

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Compound of Interest

Compound Name: 6-chloro-1H-indazole-3-carboxylic Acid

Cat. No.: B139074

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An In-depth Technical Guide on 6-chloro-1H-indazole-3-carboxylic acid

For researchers, scientists, and professionals in drug development, a comprehensive understanding of key chemical entities is paramount. This document provides a detailed overview of **6-chloro-1H-indazole-3-carboxylic acid**, focusing on its chemical structure and standardized nomenclature.

Chemical Identity

IUPAC Name: **6-chloro-1H-indazole-3-carboxylic acid**.[\[1\]](#)[\[2\]](#)

Chemical Formula: $C_8H_5ClN_2O_2$ [\[1\]](#)

CAS Number: 129295-31-4[\[1\]](#)[\[2\]](#)

Chemical Structure

The molecular structure of **6-chloro-1H-indazole-3-carboxylic acid** is characterized by a bicyclic indazole core. A chlorine atom is substituted at the 6th position of the indazole ring, and a carboxylic acid group is attached at the 3rd position.

Figure 1: Chemical structure of **6-chloro-1H-indazole-3-carboxylic acid**.

Physicochemical Properties

A summary of key physicochemical properties is presented below.

| Property | Value | Source |
|---------------------|----------------------------------|--------|
| Molecular Weight | 196.59 g/mol | [1] |
| Physical Form | Yellow to brown powder | [1] |
| Purity | ≥ 97% (HPLC) | [1] |
| InChI Key | MCGHMISXTKQRRF-UHFFFAOYSA-N | |
| Storage Temperature | 2-8 °C, sealed in dry conditions | |

Applications in Research and Development

6-Chloro-1H-indazole-3-carboxylic acid is a significant building block in medicinal chemistry and pharmaceutical research. Its unique indazole scaffold makes it a valuable intermediate in the synthesis of biologically active molecules. It is particularly noted for its application in the development of novel therapeutic agents, including anti-inflammatory and anti-cancer drugs.[1] The compound is also utilized in biochemical research for studies involving enzyme inhibition and receptor binding, contributing to the understanding of various biochemical pathways.[1]

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